

Personal protective equipment for handling 1,2-Diiodobenzene

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Compound of Interest

Compound Name: 1,2-Diiodobenzene

Cat. No.: B1346971

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Essential Safety and Handling Guide for 1,2-Diiodobenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for the handling of **1,2-Diiodobenzene** (CAS No. 615-42-9). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Immediate Precautions

1,2-Diiodobenzene is a hazardous chemical that requires careful handling. The primary risks are:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Serious Eye Damage: Poses a risk of serious eye damage or irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Respiratory Irritation: May cause irritation to the respiratory system.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Combustibility: It is a combustible liquid.[\[2\]](#)
- Environmental Hazard: Toxic to aquatic life with long-lasting effects.[\[2\]](#)

In case of exposure, follow the first aid measures outlined in the "Emergency Procedures" section of this guide.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1,2-Diiodobenzene** to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. [6] [8] [9] [10]	Protects against splashes and direct contact that can cause serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat or protective clothing. [2] [3] [4] [6] [8] [9]	Prevents skin irritation and absorption.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge or a dust mask (type N95) is required. [2] [6] [8] [9]	Protects against inhalation of vapors or mists that can cause respiratory irritation.

Safe Handling and Storage Protocol

Operational Plan:

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.[\[4\]](#)[\[8\]](#)
 - Assemble all necessary PPE before handling the chemical.
- Handling:

- Conduct all work with **1,2-Diiodobenzene** inside a certified chemical fume hood to ensure adequate ventilation.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Avoid all personal contact with the substance, including inhalation of vapors.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[3\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area.[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)
 - Recommended storage temperature is between 2-8°C.[\[11\]](#)
 - Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[\[4\]](#)[\[6\]](#)
 - Protect from light.[\[6\]](#)[\[8\]](#)

Emergency Procedures

Spill Response:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Control: Control personal contact by wearing the prescribed PPE.[\[2\]](#)
- Containment: Prevent the spill from entering drains or waterways.[\[2\]](#)
- Cleanup:
 - For small spills, absorb with a non-combustible material like sand, earth, or vermiculite.[\[6\]](#)
[\[8\]](#)
 - Collect the absorbed material and place it into a clean, dry, sealed, and labeled container for disposal.[\[2\]](#)

- Wash the spill area with soap and water, and collect the wash water for disposal. Do not allow it to enter drains.[\[2\]](#)
- Ventilate: Ensure the area is well-ventilated after cleanup.[\[3\]](#)[\[8\]](#)[\[9\]](#)

First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2] [3] [6] [8]
Skin Contact	Remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [2] [6] [8]
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [6] [8]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention. [6] [8]

Disposal Plan

All waste containing **1,2-Diiodobenzene** must be treated as hazardous waste.

- Waste Collection:
 - Collect all **1,2-Diiodobenzene** waste, including contaminated materials and spill cleanup residues, in a designated, properly labeled, and sealed container.
- Disposal:

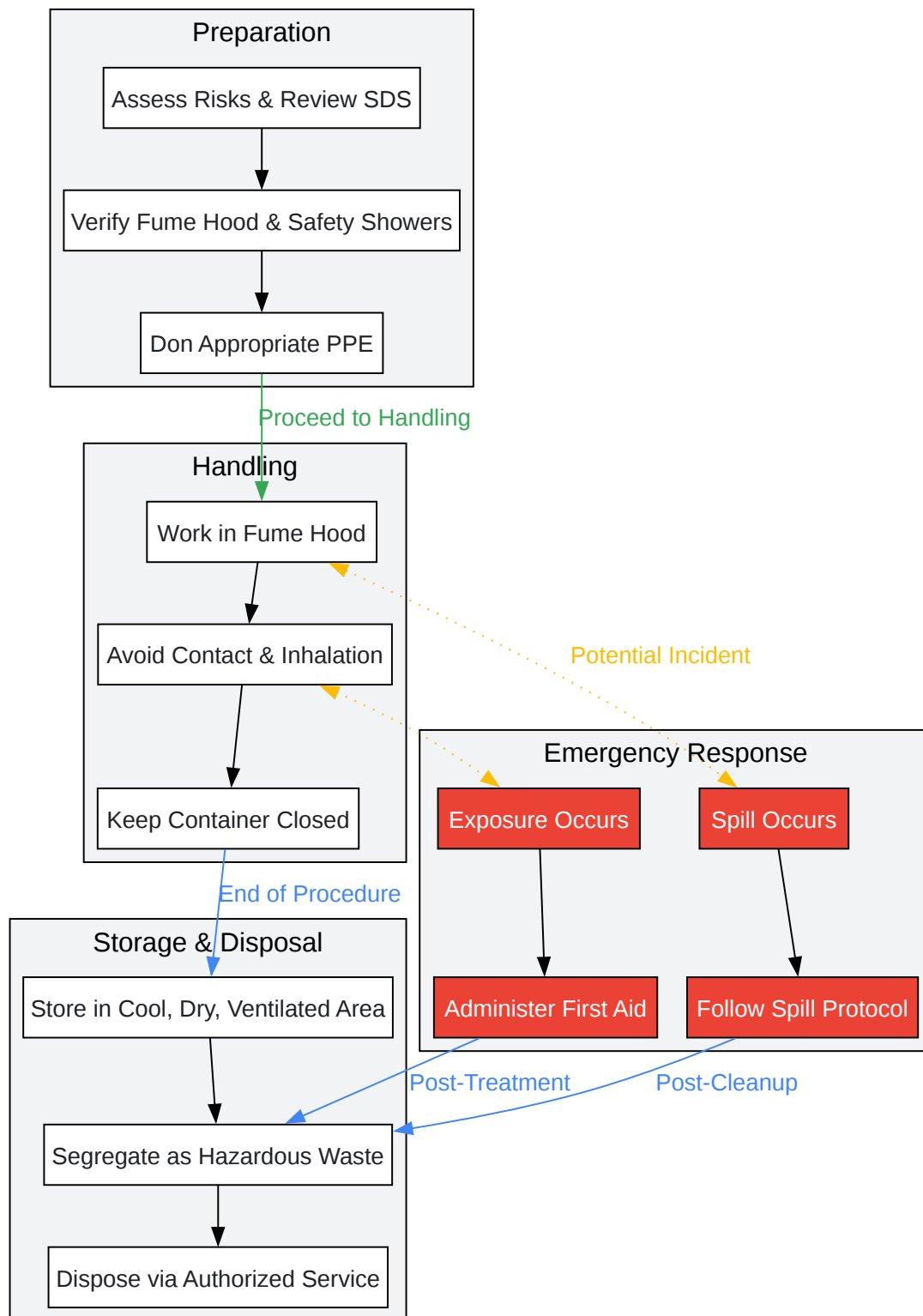
- Dispose of the waste through an authorized hazardous waste collection service in accordance with local, state, and federal regulations.[\[2\]](#)[\[3\]](#)
- Do not dispose of it down the drain.
- If recycling is an option, consult with the manufacturer or a licensed waste management authority.[\[2\]](#)

Physicochemical Data for Quick Reference

Property	Value
Molecular Formula	C ₆ H ₄ I ₂
Molecular Weight	329.90 g/mol [11]
Appearance	Clear to dark yellow liquid [4] [8]
Density	2.524 g/mL at 25 °C [1] [11] [12]
Boiling Point	152 °C at 15 mmHg [1] [4] [11] [12]
Flash Point	113 °C (235.4 °F) - closed cup [4]
Solubility	Slightly miscible with water [1] [12]

Safety Workflow Diagram

Workflow for Handling 1,2-Diiodobenzene



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Caption: Logical workflow for the safe handling of **1,2-Diiodobenzene**.

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References

- 1. chembk.com [chembk.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. chemos.de [chemos.de]
- 4. fishersci.com [fishersci.com]
- 5. 1,2-Diiodobenzene | C₆H₄I₂ | CID 11994 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 1,2-Diiodobenzene(615-42-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. fishersci.com [fishersci.com]
- 11. 1,2-Diiodobenzene 98 615-42-9 [sigmaaldrich.com]
- 12. 1,2-Diiodobenzene | 615-42-9 [chemicalbook.com]
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